

# tert-butyl fluoride physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert-Butyl fluoride*

Cat. No.: B1596033

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **tert-Butyl Fluoride**

## Introduction

**Tert-butyl fluoride** (2-fluoro-2-methylpropane) is a fluorinated alkane that serves as a significant model compound in the study of organic reaction mechanisms, particularly nucleophilic substitution reactions.<sup>[1]</sup> Its unique structure, featuring a tertiary carbon bonded to a highly electronegative fluorine atom, imparts distinct physical and chemical properties that are of considerable interest to researchers in organic chemistry and drug development.<sup>[1]</sup> This guide provides a comprehensive overview of the core physical and chemical characteristics of **tert-butyl fluoride**, detailed experimental protocols, and visualizations of its primary reaction pathway and synthetic workflow.

## Physical and Chemical Properties

The physical and chemical data for **tert-butyl fluoride** are summarized below.

## Identifiers and General Properties

Property	Value	Reference
IUPAC Name	2-fluoro-2-methylpropane	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	t-butyl fluoride, 2-methyl-2-fluoropropane	<a href="#">[3]</a> <a href="#">[5]</a>
CAS Number	353-61-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>4</sub> H <sub>9</sub> F	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	76.11 g/mol	<a href="#">[1]</a> <a href="#">[7]</a>
Appearance	Colorless liquid	<a href="#">[2]</a>
Odor	Faint, sweet, ether-like	<a href="#">[2]</a>

## Physical Properties

Property	Value	Reference
Density	0.76 g/cm <sup>3</sup>	<a href="#">[3]</a>
Boiling Point	12 °C to 28.40 °C	<a href="#">[2]</a> <a href="#">[7]</a>
Melting Point	-77 °C	<a href="#">[7]</a>
Vapor Pressure	708 mmHg at 25°C	<a href="#">[3]</a>
Refractive Index	1.324 to 1.335	<a href="#">[3]</a> <a href="#">[7]</a>
Dipole Moment	1.96 D	<a href="#">[7]</a>
Solubility	Insoluble in water; soluble in organic solvents	<a href="#">[2]</a>

## Spectroscopic Data

Technique	Key Features and Observations	Reference
Mass Spectrometry (MS)	Electron impact (EI) ionization leads to a molecular ion ( $M^{+}\cdot$ ). A major peak is expected at m/z 57, corresponding to the highly stable tert-butyl cation, $[C(CH_3)_3]^+$ , formed by the loss of a fluorine radical.	[1]
Infrared (IR) Spectroscopy	The C-F stretching vibration is a key feature, providing a direct measure of the C-F bond strength. The spectrum also shows vibrations for the methyl group C-H stretches and C-C skeletal vibrations.	[1]
$^{19}F$ NMR Spectroscopy	The chemical shift is influenced by the electronic environment of the fluorine atom. Studies have used $^{19}F$ NMR to calculate shielding and understand the contribution of molecular orbitals.	[8][9]

## Chemical Properties and Reactivity

### Nucleophilic Substitution Reactions ( $S_N1$ )

Tertiary alkyl halides like **tert-butyl fluoride** predominantly undergo nucleophilic substitution via the  $S_N1$  mechanism.<sup>[1]</sup> This is due to the high stability of the tertiary carbocation intermediate that forms upon the departure of the leaving group.<sup>[1]</sup> Although the carbon-fluorine bond is the strongest among the carbon-halogen bonds, making fluoride a poor leaving group, the stability of the tert-butyl carbocation facilitates the  $S_N1$  reaction.<sup>[1]</sup> Solvent polarity plays a crucial role, with polar solvents stabilizing the carbocation intermediate and

accelerating the reaction rate.<sup>[1]</sup> The solvolysis of **tert-butyl fluoride** has been a subject of intense study to understand transition states and solvent participation.<sup>[1]</sup>

Caption: S<sub>n</sub>1 reaction pathway of **tert-butyl fluoride**.

## Elimination Reactions (E2)

While S<sub>n</sub>1 is dominant, **tert-butyl fluoride** can undergo E2 elimination reactions in the presence of a strong, sterically hindered base, such as potassium tert-butoxide.<sup>[1]</sup> The high electronegativity of fluorine increases the acidity of the  $\beta$ -hydrogens, which can favor elimination under appropriate conditions.<sup>[1]</sup> However, the strength of the C-F bond can make elimination a challenging process.<sup>[1]</sup>

## Stability

The C-F bond in **tert-butyl fluoride** is strong, contributing to the molecule's overall stability under normal conditions.<sup>[1]</sup> However, like many fluorinated compounds, its persistence in the environment is a consideration in its application.<sup>[2]</sup>

## Experimental Protocols

### Synthesis of tert-Butyl Fluoride

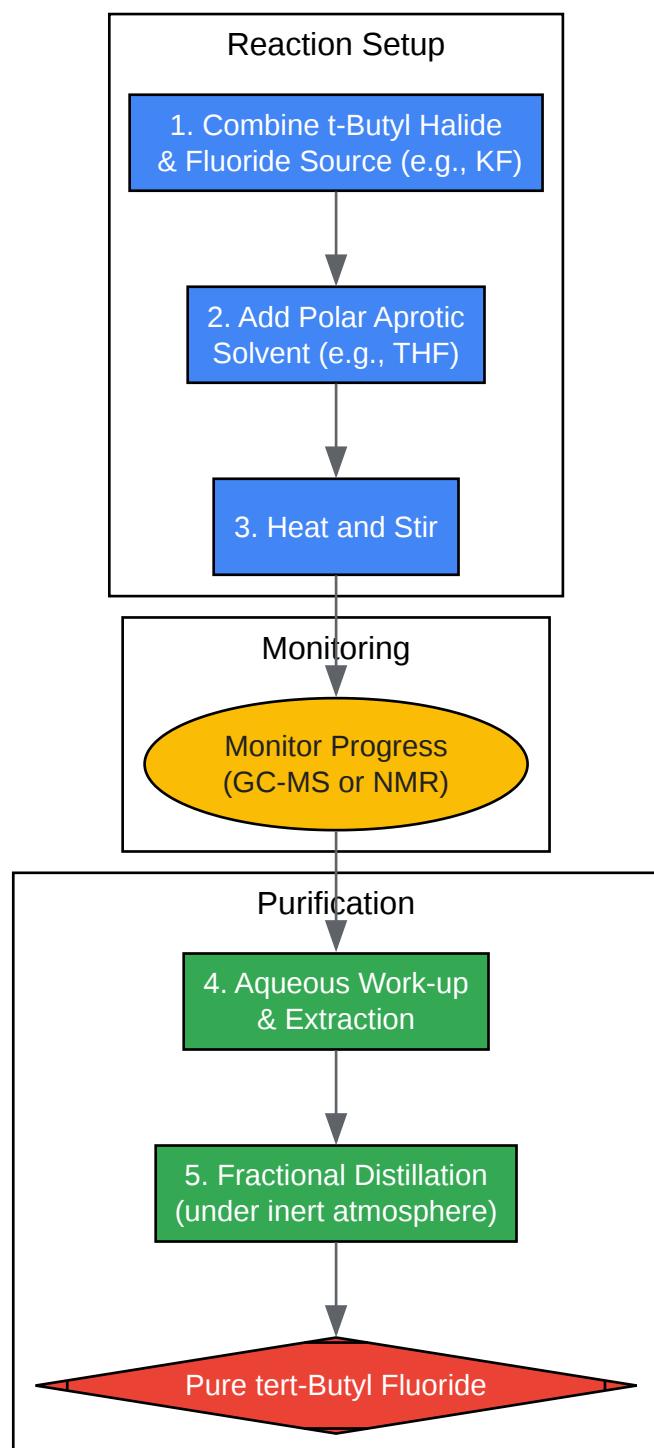
A common laboratory-scale synthesis involves the nucleophilic substitution of a tert-butyl halide (e.g., tert-butyl chloride or bromide) with a fluoride source.<sup>[1]</sup>

Methodology:

- Reactants: tert-Butyl chloride or tert-butyl bromide is used as the starting material. The fluoride source can be potassium fluoride (KF) or silver fluoride (AgF).<sup>[1]</sup> Tetrabutylammonium fluoride (TBAF) is another effective, soluble source of fluoride ions.<sup>[1]</sup> [\[10\]](#)
- Solvent: The reaction is typically carried out in a polar aprotic solvent such as dimethylformamide (DMF) or tetrahydrofuran (THF). The solvent's role is to solubilize the reactants and stabilize the carbocation intermediate formed in the S<sub>n</sub>1 pathway.<sup>[1]</sup>
- Procedure:

- The chosen tert-butyl halide and fluoride source are dissolved in the polar aprotic solvent in a reaction vessel equipped with a reflux condenser and magnetic stirrer.
- The mixture is heated to facilitate the substitution reaction. The reaction temperature and time will depend on the specific reactants and solvent used.
- The progress of the reaction can be monitored using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or NMR spectroscopy.[[1](#)]

- Work-up:
  - Once the reaction is complete, the mixture is cooled to room temperature.
  - The product is typically extracted from the reaction mixture using an organic solvent.
  - The organic layer is washed to remove any remaining salts or impurities.

[Click to download full resolution via product page](#)

Caption: Experimental workflow for synthesis and purification.

## Purification

Purification of the crude product is essential to remove unreacted starting materials, solvent, and byproducts.

Methodology:

- Fractional Distillation: Due to its low boiling point and high volatility, fractional distillation is the primary method for purifying **tert-butyl fluoride**.[\[1\]](#)[\[2\]](#)
- Inert Atmosphere: The distillation should be performed under an inert atmosphere (e.g., nitrogen or argon) to prevent decomposition and minimize moisture, which can affect purity.[\[1\]](#)
- Purity Analysis: The purity of the final product is typically confirmed by GC-MS or NMR spectroscopy to ensure the absence of acidic impurities and moisture.[\[1\]](#)

## Safety and Handling

**Tert-butyl fluoride** is a flammable liquid and vapor.[\[11\]](#) It is harmful if swallowed and can cause skin and eye irritation, as well as respiratory irritation.[\[11\]](#)[\[12\]](#)

- Handling: Work in a well-ventilated area or under a fume hood.[\[11\]](#)[\[12\]](#) Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[12\]](#) Keep away from heat, sparks, and open flames.[\[11\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[12\]](#)[\[13\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant.[\[12\]](#)

Hazardous combustion products can include carbon oxides (CO, CO<sub>2</sub>), hydrogen fluoride (HF), and fluorine.[\[12\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tert-Butyl fluoride | 353-61-7 | Benchchem [benchchem.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. chemnet.com [chemnet.com]
- 4. pschemicals.com [pschemicals.com]
- 5. Page loading... [wap.guidechem.com]
- 6. TERT-BUTYL FLUORIDE CAS#: 353-61-7 [m.chemicalbook.com]
- 7. tert-butyl fluoride [stenutz.eu]
- 8. 19F NMR chemical shifts. 1. Aliphatic fluorides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. spectrabase.com [spectrabase.com]
- 10. researchgate.net [researchgate.net]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. fishersci.com [fishersci.com]
- 13. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [tert-butyl fluoride physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1596033#tert-butyl-fluoride-physical-and-chemical-properties\]](https://www.benchchem.com/product/b1596033#tert-butyl-fluoride-physical-and-chemical-properties)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)